

Clenbuterol administration via oral gavage in mice research protocols

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Compound of Interest

Compound Name: *Clenbuterol*

Cat. No.: *B1669167*

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Application Notes: Clenbuterol Administration in Murine Research

Clenbuterol is a potent, long-acting β 2-adrenergic agonist recognized for its significant effects on body composition. In research settings, it is frequently used to model muscle hypertrophy and fat reduction. Its primary mechanism involves stimulating β 2-adrenergic receptors, which initiates a cascade of intracellular signaling, leading to increased protein synthesis and decreased protein degradation in muscle tissue. This makes it a valuable tool for studying muscle wasting disorders, obesity, and the fundamental biology of muscle growth and metabolism.

When administered to mice, **clenbuterol** has been shown to increase the mass of both fast and slow-twitch skeletal muscles, as well as the heart.[1][2] The anabolic effects are often mediated through the Akt/mTOR pathway, a central regulator of cell growth and protein synthesis.[3] Oral gavage is a precise method for delivering a specific dose of **clenbuterol**, ensuring accurate and reproducible results compared to administration in drinking water or feed, where consumption can vary between animals.[4] However, researchers must be skilled in the gavage technique to minimize stress and prevent injury to the animal, such as esophageal perforation or accidental administration into the trachea.[4]

Quantitative Data Summary

The following tables summarize dosages and effects of **clenbuterol** as reported in various murine studies.

Table 1: **Clenbuterol** Dosage and Administration Regimens (Oral)

Mouse Strain	Dosage	Administration Route	Frequency & Duration	Key Findings	Reference
C57BL/10Sc Sn	1.5-2 mg/kg/day	Drinking Water	52 weeks (3 days on/3 days off)	Increased heart (28%), EDL (16%), and soleus (22%) muscle mass.	
C57BL/6 & BALB/c	2.5 mg/kg/day	Per os (Oral)	28 days	Clenbuterol residues were detectable in the liver 30 days post-treatment.	
Adult Mice	2 mg/kg/day	Oral	30 days	Induced a 6.5-fold increase in the slow β -MHC isoform in the heart.	
C57BL/6	0.05-0.20 mg/kg/day	Drinking Water	2 weeks on/2 weeks off	Reduced whole body fat, visceral fat, and body weight in mice on a high-fat diet.	

MSTN-prodomain Transgenic	20 ppm	Drinking Water	1 and 2 weeks	Increased body and muscle mass; increased phosphorylation of 4E-BP1 and p70S6k.
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Table 2: Reported Effects of **Clenbuterol** on Muscle Mass in Mice

Muscle Type	Strain	Dosage	Duration	% Increase in Mass	Reference
Heart	C57BL/10Sc Sn	1.5-2 mg/kg/day	52 weeks	28%	
Extensor Digitorum Longus (EDL)	C57BL/10Sc Sn	1.5-2 mg/kg/day	52 weeks	16%	
Soleus	C57BL/10Sc Sn	1.5-2 mg/kg/day	52 weeks	22%	
Tibialis Anterior	C57BL/10Sc Sn	1.5-2 mg/kg/day	52 weeks	17%	

Experimental Protocols

Protocol 1: Preparation of **Clenbuterol** Solution for Oral Gavage

This protocol describes the preparation of a **clenbuterol** solution suitable for oral gavage in mice. The vehicle composition may need to be optimized based on the specific **clenbuterol** salt and required concentration.

Materials:

- **Clenbuterol** Hydrochloride (HCl) powder

- Vehicle solution components (e.g., Sterile Saline, DMSO, PEG300, Tween-80)
- Sterile microcentrifuge tubes
- Vortex mixer
- Analytical balance
- Sterile syringes and filters (if sterile solution is required)

Procedure:

- Calculate the Required Concentration: Determine the target dose in mg/kg and the desired dosing volume (typically 5-10 ml/kg for mice). Calculate the final concentration needed for the solution (mg/ml).
- Select a Vehicle: A common vehicle for oral gavage can be a mixture of DMSO, PEG300, Tween-80, and saline. For example, a solution might consist of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline. For compounds that are difficult to dissolve, the proportions may be adjusted. Always test the solubility of **clenbuterol** in the chosen vehicle first.
- Weigh **Clenbuterol**: Accurately weigh the required amount of **Clenbuterol** HCl powder using an analytical balance.
- Dissolution: a. If using a co-solvent system like the one described above, first dissolve the **clenbuterol** powder in DMSO in a sterile microcentrifuge tube. b. Vortex thoroughly until the powder is completely dissolved. c. Add the other vehicle components (PEG300, Tween-80, Saline) sequentially, vortexing well after each addition to ensure a homogenous solution.
- Storage: Store the prepared solution as per stability data. While some solutions can be stored in a refrigerator, daily preparation may be necessary to ensure potency. The solution should be brought to room temperature before administration.

Protocol 2: Detailed Methodology for Oral Gavage in Mice

This protocol provides a step-by-step guide for administering **clenbuterol** solution via oral gavage, adapted from standard operating procedures.

Materials:

- Appropriately sized gavage needle (e.g., 20-22 gauge for adult mice, typically 1.5 inches long with a rounded tip).
- 1 ml syringe
- Prepared **clenbuterol** solution
- Weigh scale

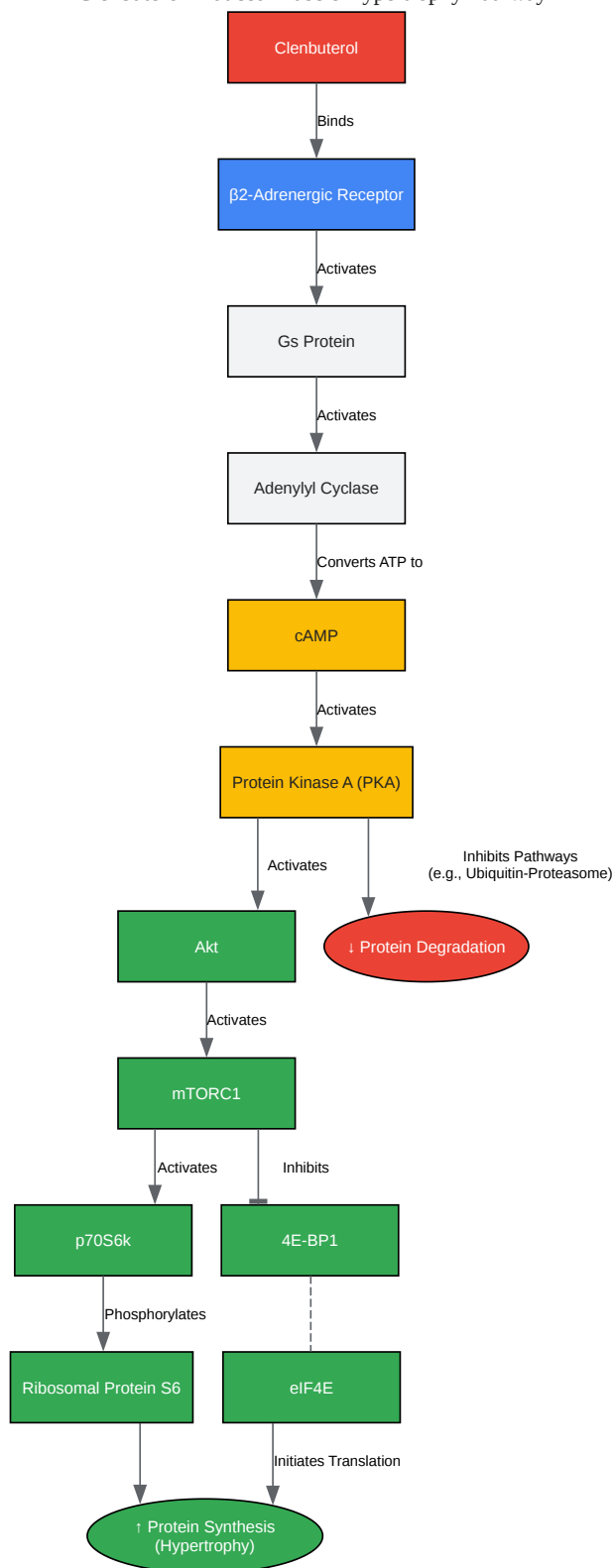
Procedure:

- **Animal Preparation and Dose Calculation:** a. Weigh the mouse to calculate the precise volume of the solution to be administered. The maximum recommended volume is 10 ml/kg. b. Draw the calculated volume into the 1 ml syringe and attach the gavage needle. Expel any air bubbles.
- **Measure Insertion Depth:** a. Before restraining the animal, measure the correct insertion depth by holding the gavage needle alongside the mouse. The tip should be at the last rib or xiphoid process, and you should mark the point on the needle that aligns with the mouse's incisors. This ensures the needle reaches the stomach without causing perforation.
- **Animal Restraint:** a. Firmly restrain the mouse by "scruffing" the loose skin over the neck and shoulders with your non-dominant hand. b. The head and neck must be immobilized, and the body held in an upright, vertical position. This extension of the head creates a straighter path to the esophagus.
- **Gavage Needle Insertion:** a. Gently insert the gavage needle into the diastema (the gap behind the incisors) and advance it along the roof of the mouth toward the back of the throat. b. The mouse should exhibit a swallowing reflex as the needle enters the pharynx. Allow the needle to slide gently down the esophagus to the pre-measured depth. c. **CRITICAL:** There should be no resistance. If you feel any resistance or if the animal struggles to breathe, the needle may be in the trachea. Immediately withdraw and reposition. Never force the needle.

- Substance Administration: a. Once the needle is correctly positioned, administer a small test dose (~0.05 ml) and observe the mouse for any change in breathing. b. If breathing is normal, slowly and smoothly depress the syringe plunger over 2-3 seconds to deliver the solution.
- Post-Administration: a. After administration, slowly withdraw the needle in a smooth motion. b. Return the mouse to its cage and monitor it for at least 10 minutes for any signs of distress, such as labored breathing.

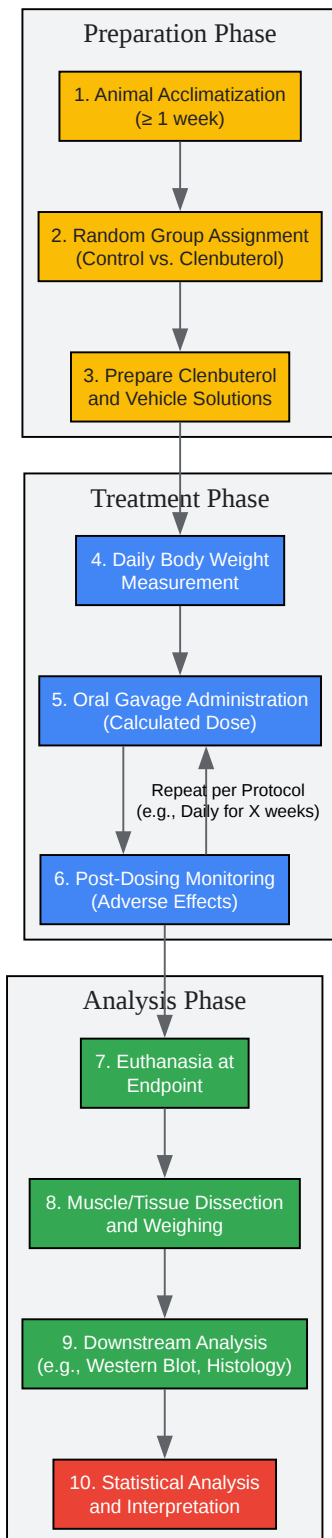
Visualizations: Signaling Pathways and Workflows

Clenbuterol-Induced Muscle Hypertrophy Pathway

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Caption: **Clenbuterol** signaling cascade leading to muscle hypertrophy.

Oral Gavage Experimental Workflow

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